

Structural Confirmation of Synthesized Deoxy Fesoterodine: A Comparative Analytical Guide

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Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Executive Summary & Core Directive

In the synthesis of Fesoterodine Fumarate (a prodrug for 5-hydroxymethyl tolterodine, 5-HMT), the control of impurities is paramount for regulatory compliance (ICH Q3A/B). **Deoxy Fesoterodine** (chemically identified as (R)-2-(3-(Diisopropylamino)-1-phenylpropyl)-4-methylphenyl isobutyrate) represents a critical process-related impurity. It is structurally identical to the API except for the reduction of the benzylic hydroxymethyl group to a methyl group.

This guide provides a rigorous, self-validating workflow to confirm the structure of synthesized **Deoxy Fesoterodine**, distinguishing it from both the API (Fesoterodine) and its hydrolytic metabolite (Tolterodine).

The Analytical Challenge

The structural similarity between Fesoterodine and its Deoxy analog presents a specific analytical risk:

- Fesoterodine: Contains a -CH₂OH group (Hydroxymethyl).^[1]

- **Deoxy Fesoterodine:** Contains a -CH₃ group (Methyl).
- **Risk:** Both compounds retain the isobutyryl ester and the diisopropylamine chain, making them co-elute in standard low-resolution HPLC methods if not optimized.

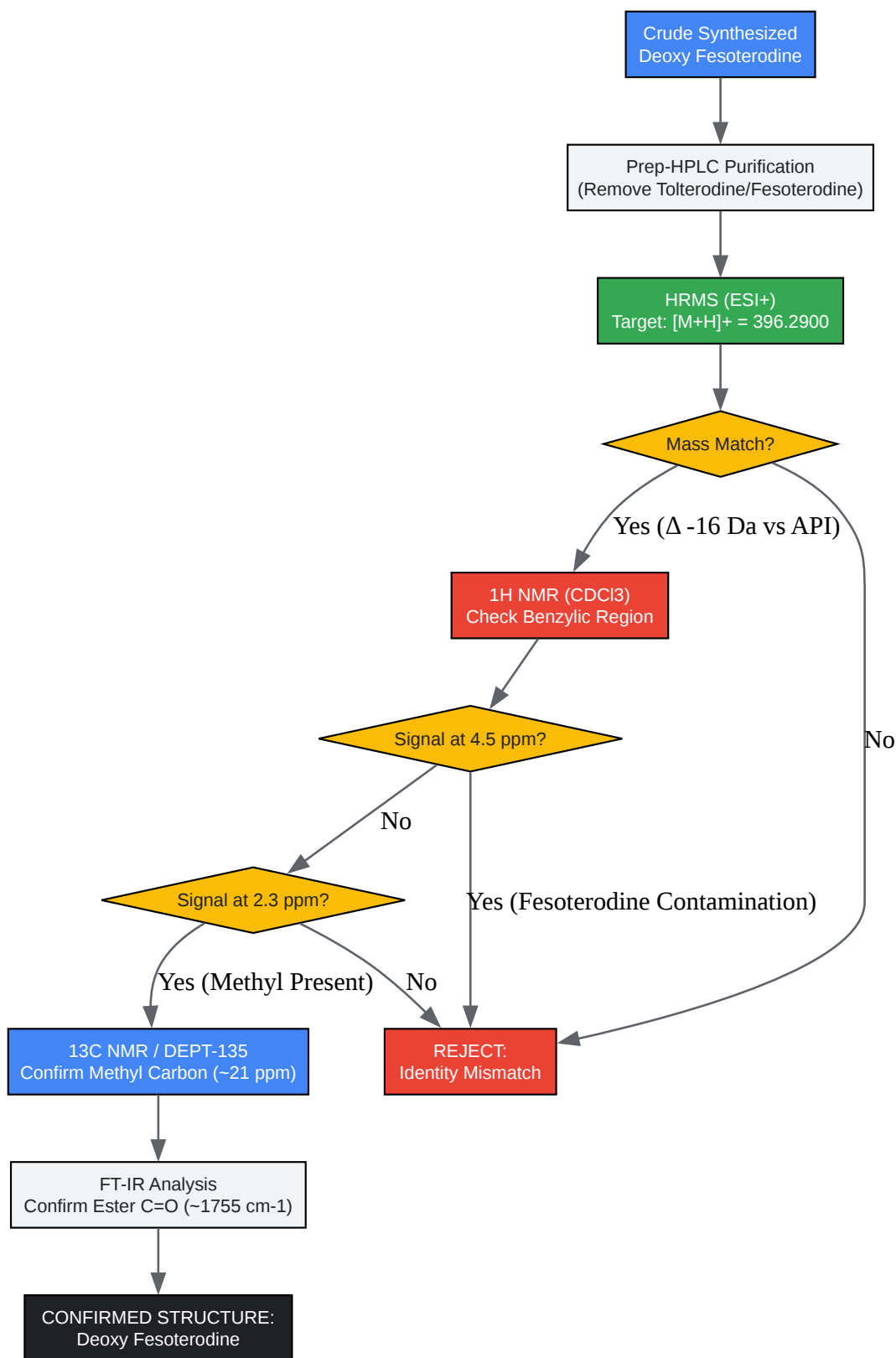
The Analytical Matrix: Comparative Profile

To ensure authoritative grounding, we do not rely on a single technique. We employ an orthogonal matrix where each method validates the others.

Feature	Fesoterodine (API)	Deoxy Fesoterodine (Target)	Tolterodine (Alternative)	Diagnostic Value
Molecular Formula	C ₂₆ H ₃₇ NO ₃	C ₂₆ H ₃₇ NO ₂	C ₂₂ H ₃₁ NO	Mass Difference (16 Da)
Molecular Weight	411.58 g/mol	395.58 g/mol	325.49 g/mol	Primary Identification
¹ H NMR (Benzylic)	~4.45 ppm (Singlet, 2H, -CH ₂ OH)	~2.30 ppm (Singlet, 3H, -CH ₃)	~2.30 ppm (Singlet, 3H, -CH ₃)	Critical Differentiator
IR (Carbonyl)	~1755 cm ⁻¹ (Ester C=O)	~1755 cm ⁻¹ (Ester C=O)	Absent (Phenolic OH)	Distinguishes from Tolterodine
¹³ C NMR (Benzylic)	~64.0 ppm (-CH ₂ OH)	~21.0 ppm (-CH ₃)	~21.0 ppm (-CH ₃)	Confirmation

Structural Elucidation Workflow

The following diagram outlines the logical pathway for confirming the **Deoxy Fesoterodine** structure, moving from crude synthesis to certified reference standard.



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Figure 1: Decision tree for the structural confirmation of **Deoxy Fesoterodine**, highlighting critical "Go/No-Go" checkpoints.

Detailed Characterization Protocols

A. High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm the elemental composition and rule out the presence of the hydroxylated API.

- Protocol:
 - Dissolve 1 mg of sample in Methanol/Water (50:50) + 0.1% Formic Acid.
 - Inject into Q-TOF or Orbitrap MS (ESI Positive Mode).
 - Target Ion: Calculate theoretical exact mass for
.
 - Exact Mass: 396.2903 Da.
- Data Interpretation:
 - Fesoterodine:
412.2852.
 - **Deoxy Fesoterodine:**
396.2903.
 - Pass Criteria: Mass error < 5 ppm. The absence of the 412 peak confirms the success of the deoxygenation (or specific synthesis) process.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: The "Gold Standard" for distinguishing the methyl group from the hydroxymethyl group.

- Protocol:
 - Solvent:

(Deuteriochloroform) is preferred to prevent hydroxyl proton exchange and provide sharp resolution of the ester signals.
 - Instrument: 400 MHz or higher.
 - Pulse Sequence: Standard ^1H ZG30 and ^{13}C JMOD/DEPT.
- Key Signal Assignments (Diagnostic):
 - The Benzylic "Switch":
 - In Fesoterodine, look for a singlet at 4.4–4.6 ppm (integrating to 2H). This corresponds to
.
 - In **Deoxy Fesoterodine**, this signal must be absent. Instead, look for a sharp singlet at 2.30–2.35 ppm (integrating to 3H). This corresponds to
.
 - The Ester Confirmation:
 - Both molecules will show the isobutyryl signals: A septet at ~2.8 ppm (1H) and a doublet at ~1.3 ppm (6H).
 - Note: If these ester signals are missing, but the methyl at 2.3 ppm is present, you have isolated Tolterodine (the metabolite), not **Deoxy Fesoterodine**.

C. Infrared Spectroscopy (FT-IR)

Objective: Rapid verification of the ester functional group.

- Protocol: ATR (Attenuated Total Reflectance) on neat solid.

- Diagnostic Bands:
 - Carbonyl (C=O): A strong band at 1750–1760 cm^{-1} confirms the phenolic ester is intact.
 - Differentiation: Tolterodine (free phenol) lacks this band. Fesoterodine has this band plus a broad O-H stretch ($\sim 3300\text{--}3400\text{ cm}^{-1}$) from the alcohol. **Deoxy Fesoterodine** will show the ester band but lack the significant alcohol O-H stretch (assuming the sample is dry).

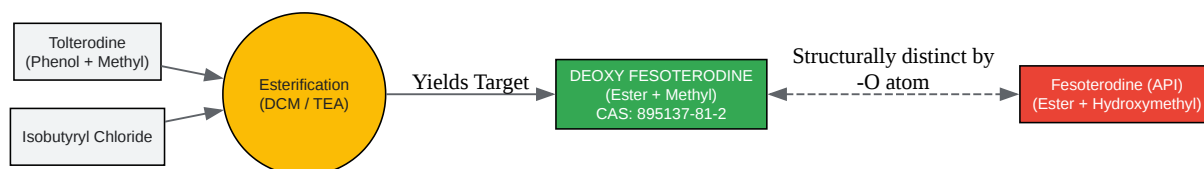
Experimental Synthesis & Purification (Context)

To generate the **Deoxy Fesoterodine** standard for comparison, the following pathway is scientifically sound and widely cited in patent literature.

Synthesis Pathway:

- Starting Material: Tolterodine Tartrate (commercially available).
- Free Basing: Neutralize with
to obtain Tolterodine free base.
- Esterification: React Tolterodine free base with Isobutyryl Chloride in the presence of Triethylamine (TEA) and Dichloromethane (DCM) at 0°C.
 - Reaction Logic: The phenolic hydroxyl of Tolterodine is acylated. Since Tolterodine lacks the benzylic hydroxyl of Fesoterodine, no selective protection is required.
- Workup: Aqueous wash (NaHCO_3), dry over MgSO_4 , concentrate.
- Purification: Flash column chromatography (Hexane/Ethyl Acetate) to remove unreacted Tolterodine.

Visualizing the Structural Relationship:



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Figure 2: Synthesis pathway of **Deoxy Fesoterodine** from Tolterodine, highlighting the structural relationship to the API.

References

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